

Operational Guide: Safe Handling and Disposal of Benzylisopropyl Propionate

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Compound of Interest

Compound Name: *Benzylisopropyl propionate*

CAS No.: 67785-77-7

Cat. No.: B1583299

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Chemical Identity: **Benzylisopropyl Propionate** (CAS: 67785-77-7) Synonyms: Dimethyl benzyl carbonyl propionate;

-Dimethylphenethyl propionate; 1,1-Dimethyl-2-phenylethyl propionate.[1]

Executive Summary

This guide provides an operational framework for the safe management and disposal of **Benzylisopropyl Propionate**. While often used in fragrance and flavor chemistry and generally regarded as safe (GRAS) for consumption in minute quantities, laboratory-scale volumes require strict adherence to organic solvent protocols.

Core Directive: This compound must be treated as a Non-Halogenated Organic Waste. Under no circumstances should it be disposed of via sanitary sewer systems due to its lipophilicity and high Biological Oxygen Demand (BOD).

Part 1: Chemical Assessment & Hazard Identification

Before initiating disposal, you must validate the chemical identity to prevent dangerous incompatibility issues (e.g., mixing with strong oxidizers).

Property	Specification	Operational Implication
CAS Number	67785-77-7	Use this for all waste labeling and inventory tracking.
Physical State	Colorless Liquid	Requires liquid-tight containment (HDPE or Glass).
Solubility	Insoluble in water; Soluble in alcohol/oils	DO NOT POUR DOWN DRAIN. It will separate and foul water treatment systems.
Flash Point	> 93°C (Est.)	Class IIIB Combustible Liquid. Keep away from open flames/heat sources.
Reactivity	Stable; Avoid strong oxidizing agents	Segregate from concentrated nitric/sulfuric acid waste streams.

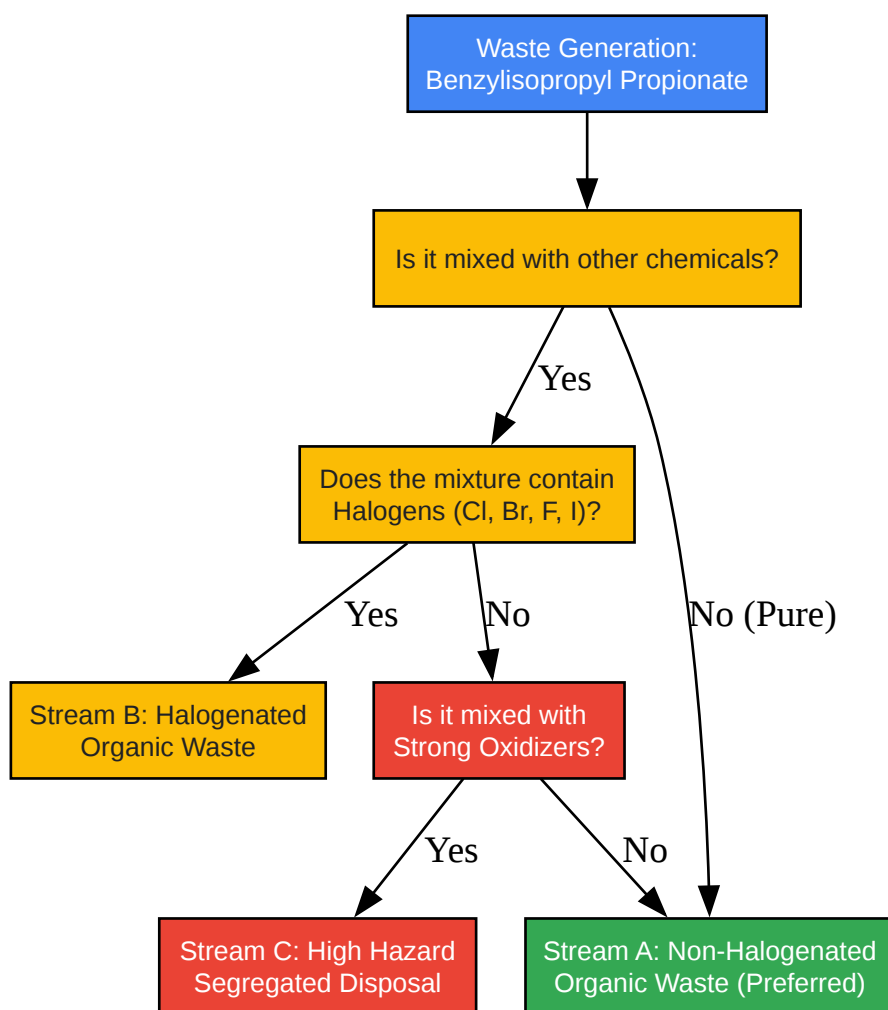
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*Senior Scientist Insight: Many researchers confuse "**Benzylisopropyl propionate**" with "Benzyl Propionate" (CAS 122-63-4). While the disposal paths are similar, accurate CAS logging is critical for regulatory audits (RCRA compliance). Always verify the CAS on the manufacturer's bottle before bulking waste.*

Part 2: Waste Segregation Logic

Proper segregation is the single most critical step in laboratory safety. Mixing this compound with incompatible streams (like oxidizers) can cause fire; mixing with halogenated waste increases disposal costs significantly.

Decision Logic: Waste Stream Selection



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Figure 1: Waste segregation logic flow. Ensure **Benzyloisopropyl Propionate** is never bulked with oxidizers.

Part 3: Step-by-Step Disposal Protocol

This protocol assumes the chemical is in a standard research laboratory setting.

Step 1: Container Selection

- Material: High-Density Polyethylene (HDPE) jerrycans or amber glass bottles.
- Condition: Ensure the container is clean, dry, and free of residue from incompatible chemicals (e.g., nitric acid).

- Venting: Use a cap with a pressure-relief mechanism if storing in a warm environment, though this compound has low vapor pressure.

Step 2: Bulking and Transfer

- Don PPE: Nitrile gloves (standard thickness 0.11mm is sufficient for incidental splash), safety goggles, and a lab coat.
- Fume Hood: Perform all transfers inside a certified chemical fume hood to capture organic vapors.
- Funneling: Use a grounded funnel if transferring large volumes (>4L) to prevent static discharge, although the conductivity risk is lower than with non-polar solvents like Hexane.
- Labeling: Immediately affix a hazardous waste label.

Step 3: Labeling Requirements (RCRA Compliance)

Your label must contain the following specific data points to ensure pickup by EHS (Environmental Health & Safety) services:

- Chemical Name: Write out "**Benzylisopropyl Propionate**" (Do not use formulas or abbreviations).
- CAS #: 67785-77-7.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Hazard Checkbox: Mark "Ignitable" (if mixed with flammable solvents) or "Toxic/Irritant" depending on local classification.

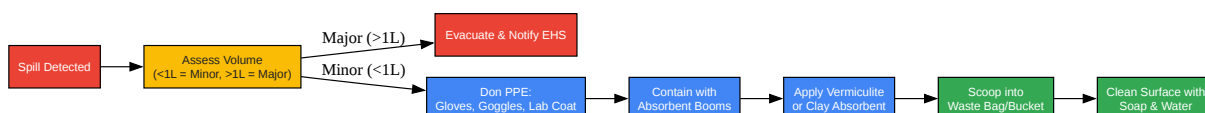
Step 4: Storage & Pickup

- Secondary Containment: Store the waste container in a secondary tray (polypropylene) capable of holding 110% of the container's volume.
- Location: Flammable storage cabinet or designated Satellite Accumulation Area (SAA).
- Pickup: Request pickup when the container is 90% full or within 6 months of the start date (check local institutional rules).

Part 4: Spill Management Protocol

In the event of a spill, immediate action prevents environmental contamination and slip hazards.

Spill Response Workflow



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Figure 2: Immediate response protocol for laboratory spills of **Benzylisopropyl Propionate**.

Cleanup Procedure Details:

- **Absorbent:** Use inert absorbents like vermiculite, bentonite clay, or commercial "organic solvent" spill pads. Do not use paper towels for large spills as they increase flammability surface area.
- **Decontamination:** After removing the bulk liquid, scrub the area with a detergent solution. **Benzylisopropyl propionate** is oily; water alone will not remove the slick residue.
- **Disposal of Debris:** All contaminated absorbents and gloves must be placed in a heavy-duty plastic bag, sealed, labeled as "Chemical Debris (Contaminated with CAS 67785-77-7)," and disposed of as solid hazardous waste.

Part 5: Regulatory & Compliance Context

- **EPA/RCRA Status:** This compound is not a P-listed or U-listed acute hazardous waste. However, if mixed with flammable solvents (Flash point < 60°C), the mixture becomes a D001 Ignitable Waste.
- **Drain Disposal:** Strictly prohibited under the Clean Water Act guidelines for organic solvents. The compound is lipophilic and contributes to high Chemical Oxygen Demand (COD) in

effluent.

References

- PubChem. (2025).[1] 1,1-Dimethyl-2-phenylethyl propionate (CAS 67785-77-7) Compound Summary. National Library of Medicine. [[Link](#)]
- The Good Scents Company. (2024). Dimethyl benzyl carbonyl propionate Properties and Safety. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. [[Link](#)]
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [[Link](#)]

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Sources

- 1. 1,1-Dimethyl-2-phenylethyl propionate | C13H18O2 | CID 105595 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. dimethyl benzyl carbonyl propionate, 67785-77-7 [thegoodscentscompany.com]
- 3. Benzylisopropyl propionate,(CAS# 67785-77-7)|Sinfoo BIOCHEM [sinfoobiotech.com]
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